

Chemical structure and physical properties of oleandomycin phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oleandomycin Phosphate

Cat. No.: B128733

[Get Quote](#)

Oleandomycin Phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure and physical properties of **oleandomycin phosphate**, a macrolide antibiotic. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Structure and Identification

Oleandomycin is a macrolide antibiotic produced by the bacterium *Streptomyces antibioticus*. [1][2] It is structurally related to erythromycin and exists as a phosphate salt to enhance its stability and solubility.

Molecular Formula: $C_{35}H_{64}NO_{16}P$ [1][3][4][5]

IUPAC Name: (3R,5S,6S,7R,8S,9R,12R,13R,14S,15R)-6-[(2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-14-hydroxy-8-[(2R,4S,5S,6S)-5-hydroxy-4-methoxy-6-methyloxan-2-yl]oxy-5,7,9,12,13,15-hexamethyl-1,11-dioxaspiro[2.13]hexadecane-10,16-dione;phosphoric acid [4]

CAS Number: 7060-74-4 [1][3][4][5]

Synonyms: Matromycin[1][3][5]

The structure of oleandomycin consists of a 14-membered lactone ring to which two deoxy sugars are attached: L-oleandrose and D-desosamine. The phosphate group is salified with the dimethylamino group of the desosamine sugar.

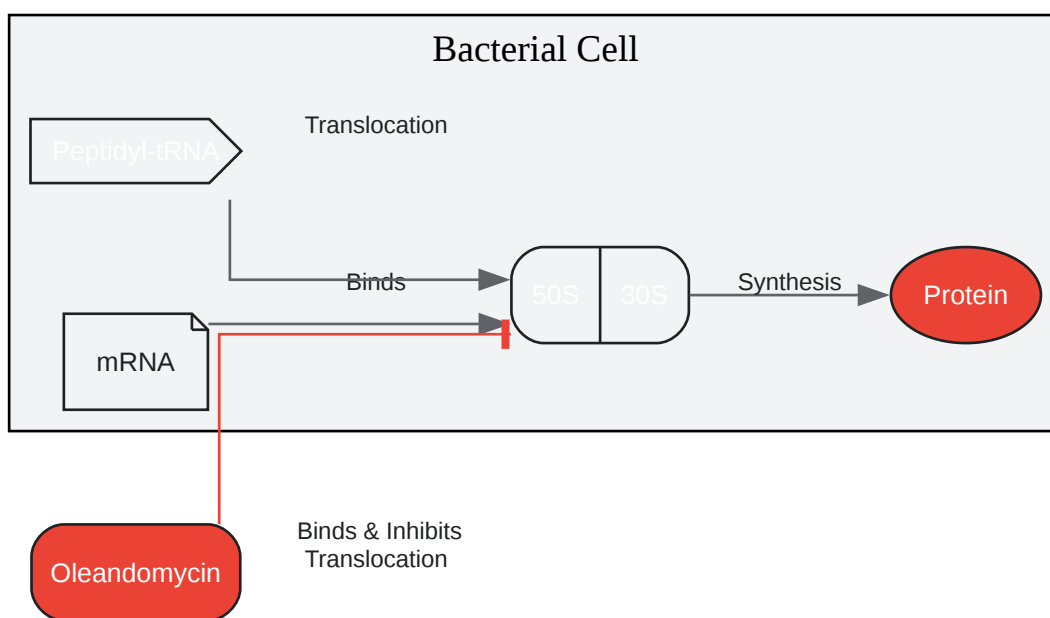
Physical and Chemical Properties

Oleandomycin phosphate is a white to off-white, amorphous powder.[6] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Weight	785.86 g/mol	[1][3][5]
Appearance	White to off-white powder	[6]
pKa (Strongest Basic)	9.0 (Predicted)	[2]
logP	1.46 (Predicted)	[2]
Water Solubility	0.407 mg/mL (Predicted)	[2]
Storage	2°C - 8°C, protect from light	[5]

Mechanism of Action

Oleandomycin phosphate is a bacteriostatic agent that functions by inhibiting protein synthesis in susceptible bacteria.[1] Like other macrolide antibiotics, it binds to the 50S subunit of the bacterial ribosome. This binding event interferes with the translocation of peptidyl-tRNA, thereby halting the elongation of the polypeptide chain and inhibiting protein synthesis.[1][4][7]



[Click to download full resolution via product page](#)

Mechanism of Action of Oleandomycin

Experimental Protocols

Detailed methodologies for determining the key physical properties of **oleandomycin phosphate** are outlined below. These are generalized standard procedures and may require optimization for specific laboratory conditions.

Determination of Melting Point (Capillary Method)

This protocol is based on the standard pharmacopeial capillary method for melting point determination.^{[8][9]}

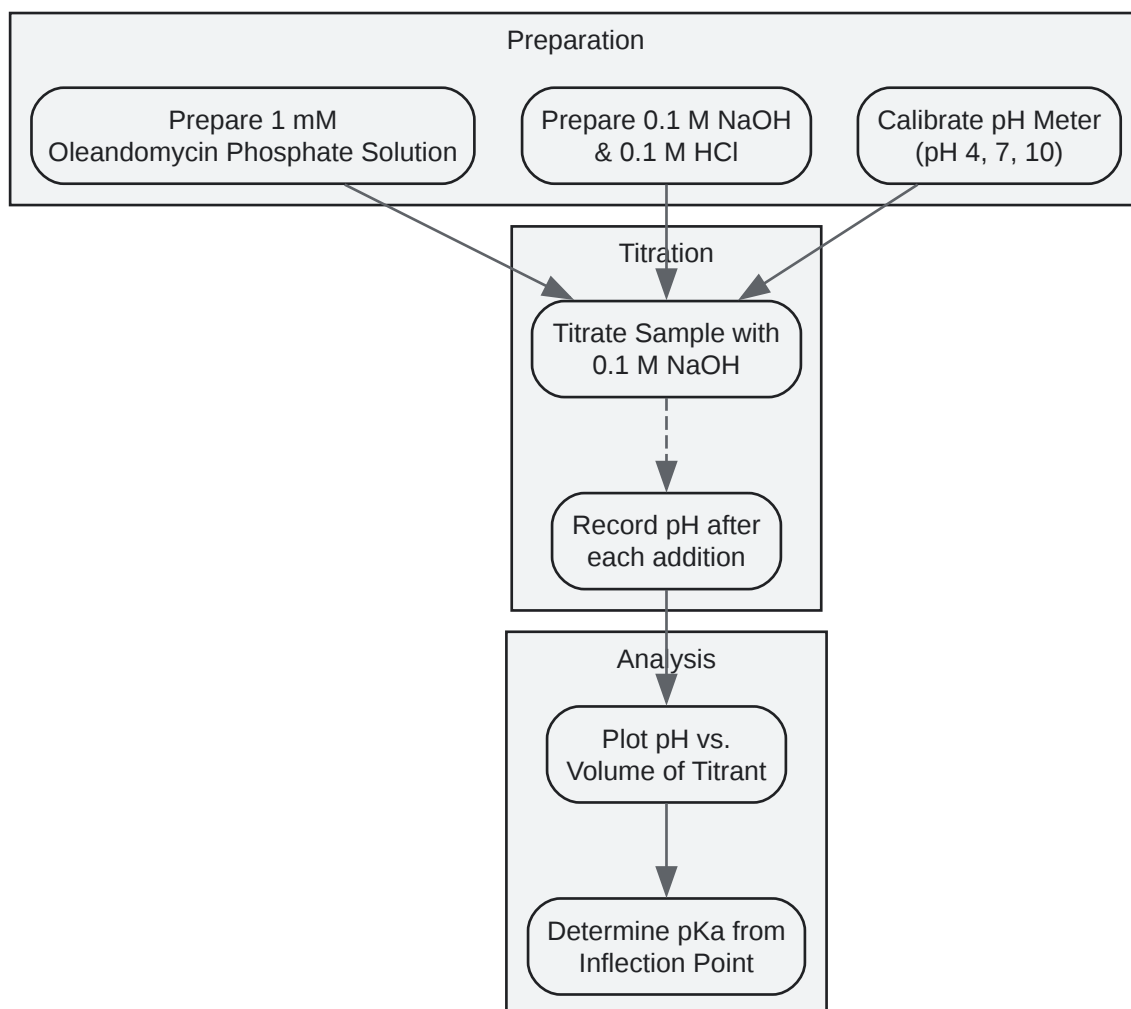
- **Sample Preparation:** Finely powder the dry **oleandomycin phosphate** sample. Introduce the powder into a capillary tube (0.8-1.2 mm internal diameter) and pack it to a height of 2.5-3.5 mm.^[9]
- **Apparatus Setup:** Place the capillary tube into a calibrated melting point apparatus with a controlled heating ramp.
- **Measurement:** Heat the apparatus to a temperature approximately 10°C below the expected melting point. Then, decrease the heating rate to 1-2°C per minute.

- **Data Recording:** Record the temperature at which the substance begins to melt (onset point) and the temperature at which it becomes completely liquid (clear point). The range between these two temperatures is the melting range.

Determination of pKa (Potentiometric Titration)

This protocol describes the determination of the acid dissociation constant (pKa) using potentiometric titration.[\[3\]](#)[\[10\]](#)[\[11\]](#)

- **Solution Preparation:** Prepare a 1 mM solution of **oleandomycin phosphate** in deionized water. Prepare standardized solutions of 0.1 M hydrochloric acid (HCl) and 0.1 M sodium hydroxide (NaOH). A 0.15 M potassium chloride (KCl) solution should be used to maintain a constant ionic strength.[\[10\]](#)[\[11\]](#)
- **Apparatus Calibration:** Calibrate a pH meter with standard buffer solutions at pH 4, 7, and 10.[\[10\]](#)
- **Titration:** Place a known volume of the **oleandomycin phosphate** solution in a beaker with a magnetic stirrer. Immerse the calibrated pH electrode into the solution. Titrate the solution with the standardized NaOH solution, adding small increments and recording the pH after each addition.
- **Data Analysis:** Plot the pH values against the volume of titrant added to generate a titration curve. The pKa is determined from the pH at the half-equivalence point, which is the point of inflection on the curve.[\[10\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Workflow for pKa Determination

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is the gold standard for determining thermodynamic solubility.^{[12][13]}

- **Sample Preparation:** Add an excess amount of **oleandomycin phosphate** to a vial containing a known volume of the desired aqueous buffer (e.g., pH 1.2, 4.5, and 6.8).^[12] The presence of undissolved solid is necessary to ensure saturation.
- **Equilibration:** Seal the vials and place them in a shaker bath at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.

- **Sample Processing:** After equilibration, separate the undissolved solid from the solution by centrifugation or filtration.
- **Quantification:** Analyze the concentration of **oleandomycin phosphate** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Result Expression:** The solubility is expressed in units such as mg/mL or µg/mL.

Conclusion

This technical guide has provided a detailed overview of the chemical structure and physical properties of **oleandomycin phosphate**. The presented data and experimental protocols are intended to serve as a valuable resource for researchers and professionals in the field of drug development. Accurate characterization of these fundamental properties is crucial for understanding the behavior and potential applications of this macrolide antibiotic.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. medkoo.com [medkoo.com]
2. go.drugbank.com [go.drugbank.com]
3. APPENDIX A: MEASUREMENT OF ACIDITY (pKa) - ECETOC [ecetoc.org]
4. Oleandomycin Phosphate | C₃₅H₆₄NO₁₆P | CID 72492 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. Oleandomycin phosphate | 7060-74-4 | AO59785 | Biosynth [biosynth.com]
6. Pharmata » Submission » Elucidating Ionization Behavior: Potentiometric Titration for Precise Determination of pKa Values in Medicinal Chemistry [dergipark.org.tr]
7. medchemexpress.com [medchemexpress.com]
8. thinksrs.com [thinksrs.com]

- 9. thinksrs.com [thinksrs.com]
- 10. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 11. dergipark.org.tr [dergipark.org.tr]
- 12. who.int [who.int]
- 13. scispace.com [scispace.com]
- To cite this document: BenchChem. [Chemical structure and physical properties of oleandomycin phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128733#chemical-structure-and-physical-properties-of-oleandomycin-phosphate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com